

The Strategic Utility of 4-Formyl-3-methoxybenzonitrile in Complex Molecule Synthesis

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Compound of Interest

Compound Name: 4-[(3-Formyl-2-pyridinyl)oxy]benzenecarbonitrile

CAS No.: 866049-85-6

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Abstract

This technical guide provides a comprehensive overview of 4-Formyl-3-methoxybenzonitrile (CAS No. 21962-45-8), a pivotal chemical intermediate in the pharmaceutical and specialty chemical industries.^[1] Also known as 4-cyano-2-methoxybenzaldehyde, this aromatic compound's unique trifunctional nature—featuring formyl, methoxy, and nitrile groups—renders it a versatile building block for advanced organic synthesis.^[2] Its most notable application is as a key starting material in the multi-step synthesis of Finerenone, a non-steroidal mineralocorticoid receptor antagonist.^{[1][3]} This document details the compound's physicochemical properties, provides robust and validated protocols for its synthesis, and elucidates its critical role in the construction of complex pharmaceutical agents.

Compound Profile and Physicochemical Properties

4-Formyl-3-methoxybenzonitrile is a stable, crystalline solid at room temperature.^{[4][5]} The strategic placement of an aldehyde group at the 4-position, a methoxy group at the 3-position,

and a nitrile group at the 1-position of the benzene ring creates a unique electronic and steric environment, dictating its reactivity.[2] The aldehyde serves as a handle for condensation and reductive amination reactions, while the nitrile group can undergo hydrolysis, reduction, or participate in cycloadditions. The methoxy group, an electron-donating entity, influences the reactivity of the aromatic ring.

Table 1: Physicochemical and Spectroscopic Data

Property	Value	Reference
IUPAC Name	4-formyl-3-methoxybenzonitrile	[6]
CAS Number	21962-45-8	[6]
Molecular Formula	C ₉ H ₇ NO ₂	[2]
Molecular Weight	161.16 g/mol	[2]
Appearance	White to light yellow/brown crystalline powder or solid	[4][7]
Melting Point	109-111 °C	[4][7]
Boiling Point	318.2 °C (at 760 mmHg)	[4]
Solubility	Soluble in ethanol, dichloromethane, DMSO, DMF; slightly soluble in water	[4][5]
¹ H NMR (DMSO-d ₆)	δ = 10.37 (s, 1H), 7.81 (d, 1H), 7.80 (s, 1H), 7.53 (d, 1H), 3.98 (s, 3H)	[2][8]
Mass Spec (m/z)	Molecular Ion Peak: 161	[2]

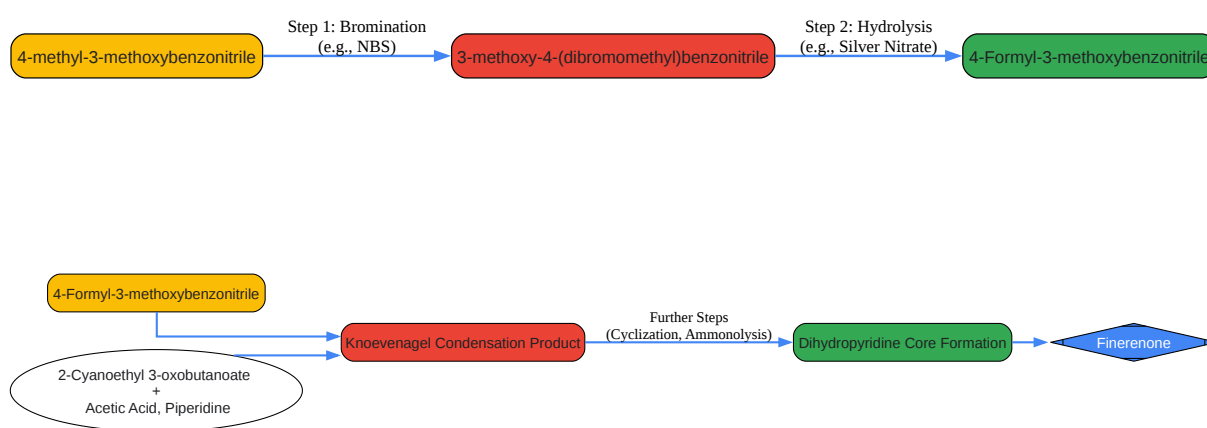
Synthesis Protocols for 4-Formyl-3-methoxybenzonitrile

The synthesis of this intermediate can be approached through several validated routes. The selection of a specific pathway is often dictated by the desired scale, available starting

materials, and economic viability. Two common and reliable methods are detailed below.

Method A: Bromination-Hydrolysis of 4-methyl-3-methoxybenzonitrile

This two-step industrial method is robust and provides high purity product.[1][9] It begins with the radical bromination of the methyl group, followed by hydrolysis of the resulting dibromide to the aldehyde.



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Diagram 2: Role of 4-Formyl-3-methoxybenzonitrile in Finerenone Synthesis.

Protocol 3.1: Knoevenagel Condensation for Dihydropyridine Synthesis

- **Rationale:** This reaction forms a key carbon-carbon bond, creating the initial framework for the dihydropyridine ring system of Finerenone. The aldehyde of 4-Formyl-3-methoxybenzonitrile reacts with an active methylene compound, in this case, a β -ketoester.
- **Procedure:**
 - Charge a reaction flask with 4-Formyl-3-methoxybenzonitrile (100 g, 0.620 mol), 2-cyanoethyl 3-oxobutanoate (129.96 g, 0.837 mol), and a suitable solvent such as tert-butanol (500 ml) or ethanol. [10][11] * Add catalytic amounts of acetic acid (3.72 g, 0.062

mol) and piperidine (5.30 g, 0.062 mol). [10] * Stir the reaction mixture at room temperature (20-30°C) for 10 to 14 hours. [10] * Monitor the reaction progress by HPLC. [10] * Upon completion, the product, 2-cyanoethyl 2-(4-cyano-2-methoxybenzylidene)-3-oxobutanoate, often precipitates from the reaction mixture. [10] * Filter the solid product and wash with a suitable solvent like isopropanol (200 ml). [10] * Dry the wet material under vacuum at 55-65°C. This step typically yields the product in high purity (~96%) and yield (~95%). [10] This Knoevenagel adduct is a direct precursor that undergoes subsequent cyclization and ammonolysis steps to complete the synthesis of Finerenone. [10][12]

Conclusion

4-Formyl-3-methoxybenzonitrile is a highly valuable and versatile chemical intermediate. Its trifunctional nature allows for a wide range of chemical transformations, making it an essential component in the synthesis of complex molecules. The robust and scalable synthetic protocols available for its preparation, coupled with its critical role in the production of high-value pharmaceuticals like Finerenone, underscore its importance in modern drug development and organic synthesis. The detailed protocols and data presented in this guide are intended to support researchers and scientists in leveraging the full potential of this strategic building block.

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